2-(4-ethylphenyl)-1H-indole CAS number

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-ethylphenyl)-1H-indole*
CAS No.:	*88514-36-7*
Cat. No.:	*B1286289*

Get Quote

An In-depth Technical Guide to **2-(4-ethylphenyl)-1H-indole** (CAS No: 88514-36-7)

Introduction

The indole scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products, pharmaceuticals, and biologically active molecules.[1][2] Its unique electronic properties and ability to participate in various biological interactions have made it a privileged structure in drug discovery.[1][3] Within this vast family, 2-arylindoles represent a particularly significant subclass, known to exhibit a wide spectrum of therapeutic activities, including anti-inflammatory, anticancer, and antimicrobial properties.[4][5][6]

This technical guide provides a comprehensive overview of **2-(4-ethylphenyl)-1H-indole** (CAS Number: 88514-36-7). We will delve into its fundamental physicochemical properties, explore robust synthesis methodologies with detailed protocols, discuss analytical characterization techniques, and survey its applications in modern research and drug development. This document is intended for researchers, scientists, and professionals in the field who require a detailed, practical understanding of this valuable chemical entity.

Physicochemical and Structural Properties

© 2026 BenchChem. All rights reserved.

2-(4-ethylphenyl)-1H-indole is a bicyclic aromatic compound characterized by a phenyl ring substituted at the 2-position of the indole core. The phenyl ring itself is further functionalized with an ethyl group at the para-position. This substitution pattern, particularly the ethyl group, can significantly influence the molecule's lipophilicity and steric profile, which are critical parameters for its interaction with biological targets.

Table 1: Core Properties of **2-(4-ethylphenyl)-1H-indole**

Property	Value	Source
CAS Number	88514-36-7	[7]
Molecular Formula	$C_{16}H_{15}N$	N/A
Molecular Weight	221.30 g/mol	N/A
IUPAC Name	2-(4-ethylphenyl)-1H-indole	N/A
Appearance	Typically an off-white to yellow or brown solid/powder	[6]
Solubility	Generally soluble in organic solvents like dichloromethane, ethanol, and DMF	[6]

Note: Experimental properties such as melting point and exact solubility can vary based on purity.

Synthesis Methodologies

The construction of the 2-arylindole scaffold can be achieved through several synthetic strategies. The classical Fischer indole synthesis remains a prevalent and reliable method, while modern palladium-catalyzed cross-coupling reactions offer alternative pathways with different substrate scopes.

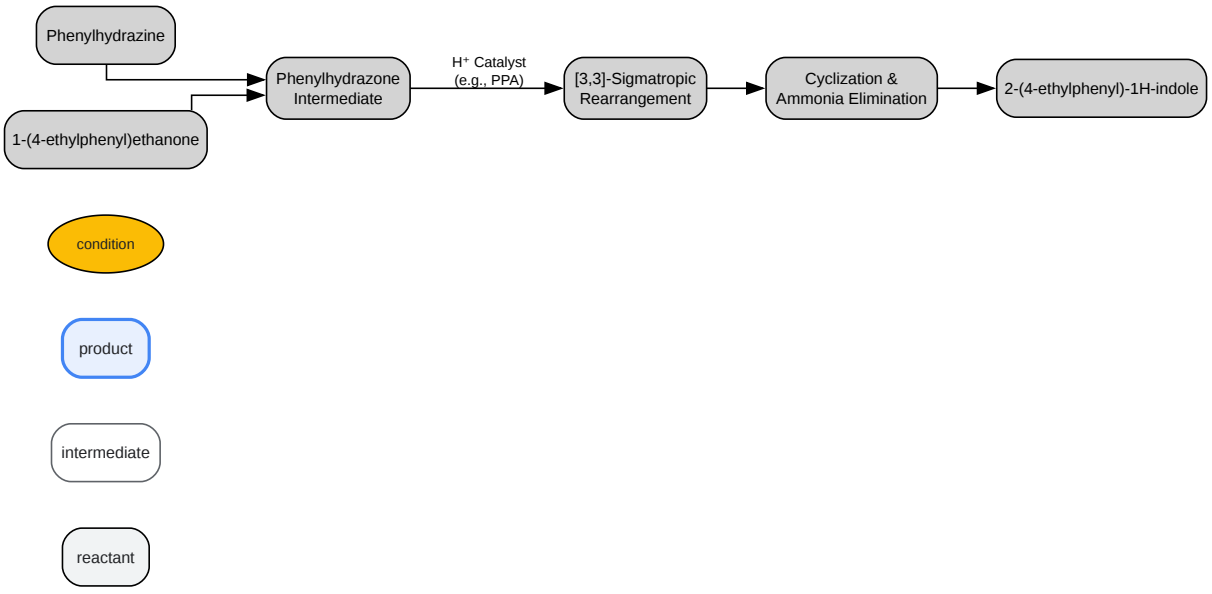
Primary Route: The Fischer Indole Synthesis

Discovered by Hermann Emil Fischer in 1883, this reaction is one of the oldest and most dependable methods for preparing indoles.[8][9] The synthesis involves the acid-catalyzed

© 2026 BenchChem. All rights reserved.

reaction of a phenylhydrazine with an aldehyde or ketone, followed by thermal cyclization and elimination of ammonia.[9][10][11]

Causality of Experimental Design: The choice of starting materials is logical: phenylhydrazine provides the core benzene and N1-nitrogen of the indole, while 1-(4-ethylphenyl)ethanone serves as the carbonyl component that will form the pyrrole ring and introduce the desired 2-(4-ethylphenyl) substituent. The acid catalyst (e.g., polyphosphoric acid (PPA) or zinc chloride) is crucial for protonating the intermediate hydrazone, which facilitates the key[8][8]-sigmatropic rearrangement—the mechanistic heart of the reaction.[9][12] PPA is often favored as it serves as both the catalyst and a dehydrating solvent medium.



Click to download full resolution via product page

Caption: Fischer Indole Synthesis Workflow.

Experimental Protocol: Fischer Indole Synthesis

© 2026 BenchChem. All rights reserved.

This protocol is a representative model and must be adapted and optimized based on laboratory conditions and scale. All work should be performed in a chemical fume hood with appropriate PPE.

- Step 1: Formation of the Phenylhydrazone Intermediate
  - To a 100 mL round-bottom flask, add 1-(4-ethylphenyl)ethanone (1.0 eq) and an equal molar amount of phenylhydrazine (1.0 eq).
  - Add ethanol (approx. 20 mL per gram of ketone) as a solvent.
  - Add 2-3 drops of glacial acetic acid to catalyze the condensation reaction.
  - Equip the flask with a reflux condenser and heat the mixture to reflux for 1-2 hours.
  - Monitor the reaction by TLC (Thin Layer Chromatography) until the starting ketone is consumed.
  - Cool the mixture to room temperature and then in an ice bath to precipitate the phenylhydrazone. Collect the solid by vacuum filtration, wash with cold ethanol, and dry. Self-Validation: The intermediate can be characterized by melting point and ^{1}H NMR if desired, but is often used directly in the next step.
- Step 2: Acid-Catalyzed Cyclization
  - In a separate flask, pre-heat polyphosphoric acid (PPA) (approx. 10x the weight of the hydrazone) to 80-90°C with mechanical stirring.
  - Carefully add the dried phenylhydrazone from Step 1 to the hot PPA in portions to control the initial exotherm.
  - Increase the temperature to 120-140°C and maintain for 1-3 hours. The reaction progress should be monitored by TLC.
  - Once the reaction is complete, cool the mixture to approximately 60-70°C.
  - CAUTION: Carefully and slowly pour the viscous reaction mixture onto crushed ice in a large beaker with vigorous stirring. This will hydrolyze the PPA and precipitate the crude

© 2026 BenchChem. All rights reserved.

product.

- Neutralize the acidic aqueous slurry with a saturated solution of sodium bicarbonate or sodium hydroxide until the pH is ~7-8.
- Extract the product with an organic solvent such as ethyl acetate or dichloromethane (3 x volume of aqueous layer).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the solvent under reduced pressure to yield the crude **2-(4-ethylphenyl)-1H-indole**.

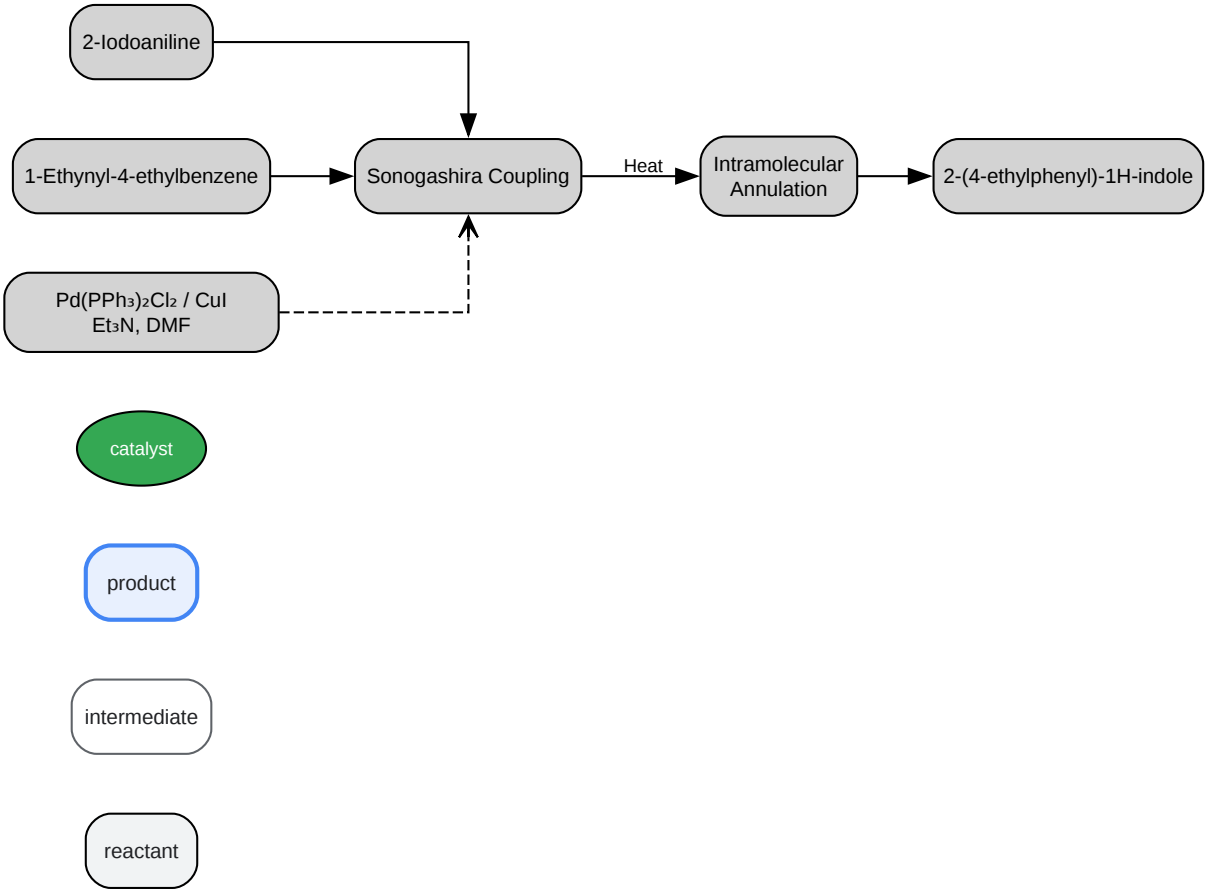
- Step 3: Purification
  - The crude product is typically a dark oil or solid. Purify via flash column chromatography on silica gel, using a hexane/ethyl acetate gradient as the eluent, to obtain the pure compound.[4][13]

Alternative Route: Palladium-Catalyzed Annulation

Modern synthetic chemistry offers powerful alternatives, such as palladium-catalyzed methods. A common approach is the Sonogashira coupling of a terminal alkyne with an ortho-haloaniline, followed by an intramolecular cyclization (annulation) to form the indole ring.[4]

Causality of Experimental Design: This one-pot strategy is highly efficient.[4] It begins with a Sonogashira coupling between 2-iodoaniline and 1-ethynyl-4-ethylbenzene. The $Pd(PPh_3)_2Cl_2$/CuI catalyst system is standard for this transformation. Triethylamine acts as both a base and a solvent. The subsequent intramolecular cyclization of the resulting 2-alkynylaniline intermediate is often promoted by the same palladium catalyst or can be induced by heat, forming the indole core under relatively mild conditions.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Palladium-Catalyzed One-Pot Indole Synthesis.

Spectroscopic Characterization

Unambiguous identification and purity assessment of the synthesized compound are critical. This is achieved through a combination of standard spectroscopic techniques.

Table 2: Expected Spectroscopic Data for **2-(4-ethylphenyl)-1H-indole**

© 2026 BenchChem. All rights reserved.

Technique	Expected Features
^{1}H NMR	- Indole NH: A broad singlet, typically downfield (> 8.0 ppm). - Aromatic Protons: Complex multiplets in the aromatic region (~7.0-7.8 ppm) corresponding to the protons on both the indole and phenyl rings. - Ethyl CH_2: A quartet around 2.7 ppm. - Ethyl CH_3: A triplet around 1.2 ppm. - Indole C3-H: A singlet or doublet around 6.7-6.8 ppm.
^{13}C NMR	- Aromatic carbons in the range of ~110-145 ppm. - Ethyl carbons at ~29 ppm (CH_2) and ~16 ppm (CH_3).
Mass Spec (EI)	- Molecular Ion (M^+): A strong peak at m/z = 221.
IR Spectroscopy	- N-H Stretch: A characteristic sharp peak around 3400 cm^{-1}. - C-H Aromatic Stretch: Peaks just above 3000 cm^{-1}. - C=C Aromatic Stretch: Peaks in the 1450-1600 cm^{-1} region.

Note: Exact chemical shifts (ppm) and coupling constants (Hz) can vary depending on the solvent and instrument used.

Applications in Drug Discovery and Research

The 2-phenylindole scaffold is a "privileged" structure in medicinal chemistry due to its ability to interact with a wide array of biological targets.[1][3] Derivatives have been investigated for numerous therapeutic applications.

- Anticancer Activity: Many 2-phenylindole derivatives have shown potent anticancer properties by inhibiting tubulin polymerization or acting on estrogen receptors, making them relevant for breast cancer research.[13]
- Anti-inflammatory Properties: The scaffold is present in compounds that act as selective inhibitors of enzymes like Cyclooxygenase-2 (COX-2), a key target in anti-inflammatory drug

© 2026 BenchChem. All rights reserved.

design.[6]

- Central Nervous System (CNS) Activity: The indole nucleus is structurally similar to neurotransmitters like serotonin, and its derivatives are explored for activity at various CNS receptors.

- Antimicrobial Agents: The structural motif has been incorporated into novel agents targeting microbial pathways.[5][6]

The 4-ethylphenyl substituent on **2-(4-ethylphenyl)-1H-indole** is a key feature for medicinal chemists. It enhances the molecule's lipophilicity, which can improve membrane permeability and oral bioavailability. Furthermore, the ethyl group provides a vector for further chemical modification or can occupy hydrophobic pockets in enzyme active sites or receptors, potentially increasing binding affinity and selectivity.

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed when handling **2-(4-ethylphenyl)-1H-indole** and its precursors.

- Hazard Identification: While specific toxicity data for this compound is limited, related indole and aniline derivatives can be irritants to the skin, eyes, and respiratory system.[14] It may be harmful if swallowed or inhaled.[14][15]

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.[15][16] All handling of solids and solutions should occur within a certified chemical fume hood to avoid inhalation of dust or vapors.[16][17]

- First Aid Measures:

  - Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.[16][17]

  - Skin Contact: Wash off immediately with soap and plenty of water.[15][17]

  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[14][17]

© 2026 BenchChem. All rights reserved.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[16]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[14][16]

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations for hazardous waste.

Conclusion

2-(4-ethylphenyl)-1H-indole, identified by CAS number 88514-36-7, is more than just a chemical compound; it is a versatile and valuable building block for the scientific community. Its synthesis, primarily via the robust Fischer indole method, is well-established, allowing for accessible production for research purposes. Its structural features, combining the privileged indole core with a lipophilic 4-ethylphenyl group, make it an attractive starting point for designing novel therapeutic agents. As research continues to uncover the vast potential of indole derivatives, a thorough understanding of the synthesis, characterization, and safe handling of key intermediates like **2-(4-ethylphenyl)-1H-indole** is essential for advancing the frontiers of medicinal chemistry and drug discovery.

References

- BLDpharm. 88514-36-7|**2-(4-Ethylphenyl)-1h-indole**.
- EvitaChem. Buy methyl **2-(4-ethylphenyl)-1H-indole**-3-carboxylate (EVT-13247660).
- Cambridge University Press. Fischer Indole Synthesis.
- SynArchive. Fischer Indole Synthesis.
- Wikipedia. Fischer indole synthesis.
- Alfa Chemistry. Fischer Indole Synthesis.
- CymitQuimica. SAFETY DATA SHEET.
- Thermo Fisher Scientific. SAFETY DATA SHEET.
- Thermo Fisher Scientific. SAFETY DATA SHEET.
- J&K Scientific LLC. Fischer Indole Synthesis.
- Sigma-Aldrich. SAFETY DATA SHEET.
- PMC. A Facile, Mild And Efficient One-Pot Synthesis of 2-Substituted Indole Derivatives Catalyzed By Pd(PPh3)2Cl2.
- Enamine. SAFETY DATA SHEET.

© 2026 BenchChem. All rights reserved.

- PMC. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024).
- ResearchGate. Synthesis of various 2-phenylindole derivatives via the optimized conditions. a.
- IJNRD. SYNTHESIS OF 2-PHENYL INDOLE.
- OMICS International. Unveiling the Biological Potential of 2-Phenyl Indole Derivatives: A Comprehensive Review.
- PubMed. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery-An Updated Review on Their Multifaceted Therapeutic Applications (2020-2024).
- MDPI. Indole Derivatives: Unveiling New Frontiers in Medicinal and Synthetic Organic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery-An Updated Review on Their Multifaceted Therapeutic Applications (2020-2024) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A Facile, Mild And Efficient One-Pot Synthesis of 2-Substituted Indole Derivatives Catalyzed By Pd(PPh3)2Cl2 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ijnrd.org [ijnrd.org]
- 6. omicsonline.org [omicsonline.org]
- 7. 88514-36-7|2-(4-Ethylphenyl)-1h-indole|BLD Pharm [bldpharm.com]
- 8. Fischer-Indole Synthesis (Chapter 22) - Name Reactions in Organic Synthesis [cambridge.org]
- 9. Fischer indole synthesis - Wikipedia [en.wikipedia.org]
- 10. synarchive.com [synarchive.com]

© 2026 BenchChem. All rights reserved.

- 11. alfa-chemistry.com [alfa-chemistry.com]
- 12. jk-sci.com [jk-sci.com]
- 13. researchgate.net [researchgate.net]
- 14. fishersci.com [fishersci.com]
- 15. enamine.enamine.net [enamine.enamine.net]
- 16. fishersci.com [fishersci.com]
- 17. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [2-(4-ethylphenyl)-1H-indole CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286289/docs#2-4-ethylphenyl-1h-indole-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.